

N-cis-octadec-9Z-enoyl-L-Homoserine lactone physical and chemical properties

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Compound of Interest

Compound Name: *N-cis-octadec-9Z-enoyl-L-Homoserine lactone*

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An In-depth Technical Guide to N-cis-octadec-9Z-enoyl-L-Homoserine Lactone

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-cis-octadec-9Z-enoyl-L-Homoserine lactone, a member of the N-acyl-homoserine lactone (AHL) family, is a critical signaling molecule in bacterial communication systems known as quorum sensing (QS). As researchers delve deeper into the intricacies of bacterial signaling and its role in pathogenesis, understanding the physicochemical properties and biological interactions of specific AHLs like **N-cis-octadec-9Z-enoyl-L-Homoserine lactone** becomes paramount. This technical guide provides a comprehensive overview of its physical and chemical properties, its role in signaling pathways, and detailed experimental protocols for its study. This molecule is of particular interest due to its involvement in regulating virulence factors in various bacteria and its potential as a target for novel antimicrobial strategies.

Physical and Chemical Properties

N-cis-octadec-9Z-enoyl-L-Homoserine lactone is a long-chain AHL characterized by an 18-carbon acyl chain with a cis double bond at the 9th position, attached to a homoserine lactone

ring.[1] These structural features confer specific solubility and stability properties that are crucial for its biological function and experimental handling.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₂₂ H ₃₉ NO ₃	[1][2]
Molecular Weight	365.55 g/mol	[2]
CAS Number	1400974-23-3	[1][2]
Appearance	Crystalline solid	[3]
Solubility		
in DMSO	~20 mg/mL	[3]
in Dimethylformamide (DMF)	~20 mg/mL	[3]
in DMSO:PBS (pH 7.2) (1:1)	~0.5 mg/mL	[3]
in Ethanol	Soluble, but not recommended (may open lactone ring)	[3]
in Aqueous Buffers	Sparingly soluble	[3]
Storage Temperature	-20°C	[1][3]
Stability	≥ 4 years at -20°C	[1][3]
Melting Point	Not readily available in cited literature.	
Boiling Point	Not readily available in cited literature.	

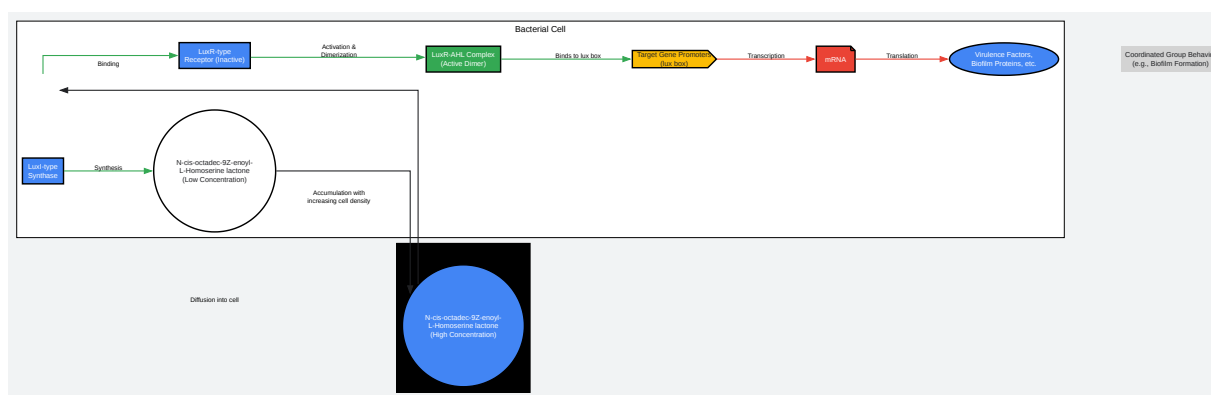
Signaling Pathways

N-cis-octadec-9Z-enoyl-L-Homoserine lactone functions as an autoinducer in Gram-negative bacteria, playing a key role in quorum sensing. This process allows bacteria to

coordinate gene expression in a population density-dependent manner, regulating phenotypes such as biofilm formation, virulence factor production, and motility.

The canonical quorum-sensing pathway involving this long-chain AHL follows the LuxI/LuxR-type model. The LuxI homolog, an AHL synthase, produces **N-cis-octadec-9Z-enoyl-L-Homoserine lactone**. As the bacterial population grows, the concentration of the AHL increases. Once a threshold concentration is reached, the AHL diffuses across the bacterial membrane and binds to its cognate intracellular receptor, a LuxR-type transcriptional regulator. This binding event typically induces a conformational change in the LuxR protein, promoting its dimerization and subsequent binding to specific DNA sequences known as "lux boxes" in the promoter regions of target genes. This, in turn, modulates the transcription of these genes, leading to a coordinated population-wide response.

Furthermore, **N-cis-octadec-9Z-enoyl-L-Homoserine lactone** has been identified as a potent competitive inhibitor of Ahyl, the autoinducer synthase in *Aeromonas hydrophila*.^[4] This inhibitory action presents a potential therapeutic avenue for disrupting quorum sensing in pathogenic bacteria.



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Caption: Quorum Sensing Signaling Pathway.

Experimental Protocols

The following sections provide detailed methodologies for the synthesis, purification, and characterization of **N-cis-octadec-9Z-enoyl-L-Homoserine lactone**, based on established principles for AHL synthesis.

Synthesis of N-cis-octadec-9Z-enoyl-L-Homoserine Lactone

A common and effective method for the synthesis of N-acyl-homoserine lactones is the acylation of L-homoserine lactone. The following protocol is adapted from general solid-phase synthesis procedures for AHLs.[5]

Materials:

- Wang resin
- Fmoc-L-homoserine
- 1-Hydroxybenzotriazole (HOBt)
- N,N'-Diisopropylcarbodiimide (DIC)
- 4-Dimethylaminopyridine (DMAP)
- Piperidine
- Oleic acid (cis-9-Octadecenoic acid)
- Dichloromethane (DCM)
- N,N-Dimethylformamide (DMF)
- N-Methyl-2-pyrrolidone (NMP)
- Acetic anhydride
- N,N-Diisopropylethylamine (DIPEA)
- Trifluoroacetic acid (TFA)

- Triisopropylsilane (TIS)
- Diethyl ether

Procedure:

- Resin Swelling: Swell Wang resin in a 9:1 (v/v) mixture of DCM and DMF for 1 hour in a solid-phase synthesis vessel.
- Loading of Fmoc-L-homoserine: Dissolve Fmoc-L-homoserine (4 eq) and HOBt (4 eq) in a minimal amount of DMF. Add this solution to the swollen resin. Add DIC (4 eq) and a catalytic amount of DMAP (0.1 eq). Agitate the mixture for 12 hours at room temperature. Wash the resin with DMF (3x), DCM (3x), and Methanol (3x), then dry under vacuum.
- Fmoc Deprotection: Treat the resin with a 20% solution of piperidine in DMF for 30 minutes to remove the Fmoc protecting group. Wash the resin thoroughly with DMF (5x) and DCM (5x).
- Acylation with Oleic Acid: Dissolve oleic acid (4 eq) and HOBt (4 eq) in DMF. Add this solution to the resin, followed by DIC (4 eq). Agitate the mixture for 12 hours at room temperature. Wash the resin with DMF (5x) and DCM (5x).
- Cleavage from Resin and Lactonization: Treat the resin with a cleavage cocktail of 95% TFA, 2.5% water, and 2.5% TIS for 2-3 hours. This cleaves the molecule from the resin and facilitates the cyclization to form the lactone ring.
- Precipitation and Collection: Filter the resin and collect the filtrate. Precipitate the crude product by adding cold diethyl ether. Centrifuge to collect the precipitate and wash with cold ether.

Purification

The crude product is purified using reverse-phase high-performance liquid chromatography (RP-HPLC).

Instrumentation and Conditions:

- Column: C18 column

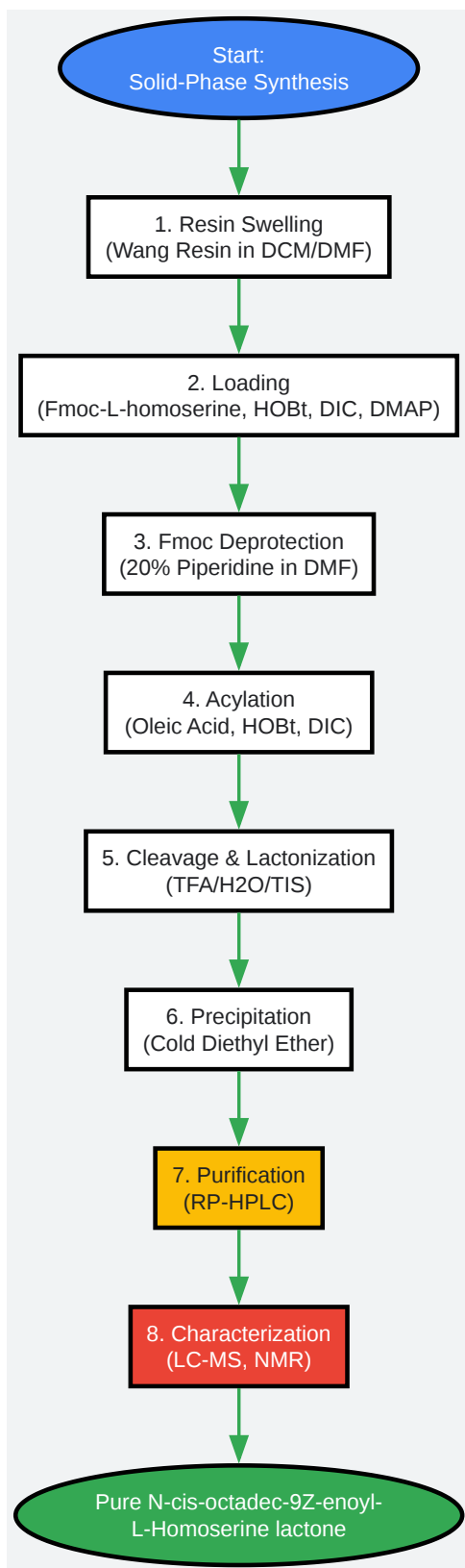
- Mobile Phase A: Water with 0.1% TFA
- Mobile Phase B: Acetonitrile with 0.1% TFA
- Gradient: A suitable gradient from high aqueous to high organic content (e.g., 5% to 95% B over 30 minutes).
- Detection: UV at 214 nm.

Collect fractions corresponding to the major peak and lyophilize to obtain the purified **N-cis-octadec-9Z-enoyl-L-Homoserine lactone**.

Characterization

The identity and purity of the final product should be confirmed by mass spectrometry and nuclear magnetic resonance spectroscopy.

- Liquid Chromatography-Mass Spectrometry (LC-MS): To confirm the molecular weight (Expected $[M+H]^+ \approx 366.3$ g/mol).
- Nuclear Magnetic Resonance (NMR) Spectroscopy (1H and ^{13}C): To confirm the chemical structure, including the presence of the homoserine lactone ring, the long acyl chain, and the cis-double bond.



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Caption: Experimental Workflow for Synthesis and Purification.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. benchchem.com [benchchem.com]
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